

Application Notes & Protocols:

Spectrophotometric Determination of Cadmium in Water Samples using CADION 2B

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Compound of Interest

Compound Name: CADION 2B

Cat. No.: B1580942

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Introduction

Cadmium is a toxic heavy metal that poses significant risks to human health and the environment.^[1] Its presence in water sources, often stemming from industrial discharge and agricultural runoff, necessitates sensitive and reliable detection methods.^[1] The United States Environmental Protection Agency (EPA) and the World Health Organization (WHO) have established maximum contaminant levels for cadmium in drinking water at 0.005 mg/L and 0.003 mg/L, respectively.^[1] This application note provides a detailed protocol for the spectrophotometric determination of cadmium in water samples using **CADION 2B**, a chromogenic reagent that forms a colored complex with cadmium ions. This method is suitable for laboratory settings and can be adapted for various water matrices.

Principle

The method is based on the reaction of cadmium ions (Cd^{2+}) with **CADION 2B** in an alkaline medium. The formation of the cadmium-**CADION 2B** complex results in a distinct color change, and the intensity of the color, measured as absorbance, is directly proportional to the concentration of cadmium in the sample. The reaction is rapid and sensitive, allowing for the quantification of cadmium at low concentrations.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the **CADION 2B** method for cadmium detection.

Parameter	Value	Reference
Linear Range	0.025 - 0.75 mg/L	[2]
Wavelength of Maximum Absorbance (λ_{max})	525 nm	[2]
Reaction Time	2 minutes	[2]
pH Range	3 - 11	[2]
Sample Temperature Range	10 - 40 °C	[2]

Experimental Protocols

Reagent Preparation

a. Standard Cadmium Solution (1000 mg/L):

- Dissolve 1.000 g of pure cadmium metal in a minimal amount of concentrated nitric acid.
- Dilute to 1000 mL with deionized water in a volumetric flask.
- Alternatively, use a commercially available certified cadmium standard solution.

b. Working Cadmium Standards:

- Prepare a series of working standards by diluting the stock solution with deionized water. For the linear range of 0.025 - 0.75 mg/L, suitable concentrations would be 0.025, 0.05, 0.1, 0.25, 0.5, and 0.75 mg/L.

c. **CADION 2B** Reagent Solution:

- The specific formulation for the **CADION 2B** reagent as part of a commercial test kit (e.g., from Merck Spectroquant® or Lovibond) is proprietary.[2] For laboratory preparation, a typical formulation involves dissolving **CADION 2B** powder in an appropriate solvent, often with a stabilizing agent. As a general guideline:

- Dissolve 0.05 g of **CADION 2B** in 100 mL of ethanol or a suitable organic solvent. The stability of this solution should be determined.

d. Buffer and Masking Agent Solution (Reagent Cd-1K and Cd-2K equivalent):

- Commercial kits utilize a multi-part reagent system to control pH and mask interfering ions. [2] A laboratory-prepared analogue would involve:
 - Alkaline Buffer: A borate or ammonia buffer to maintain the optimal pH for complex formation.
 - Masking Agents: A solution containing agents like citrate, tartrate, or cyanide (use with extreme caution and proper safety measures) to prevent interference from other metal ions.

Sample Preparation

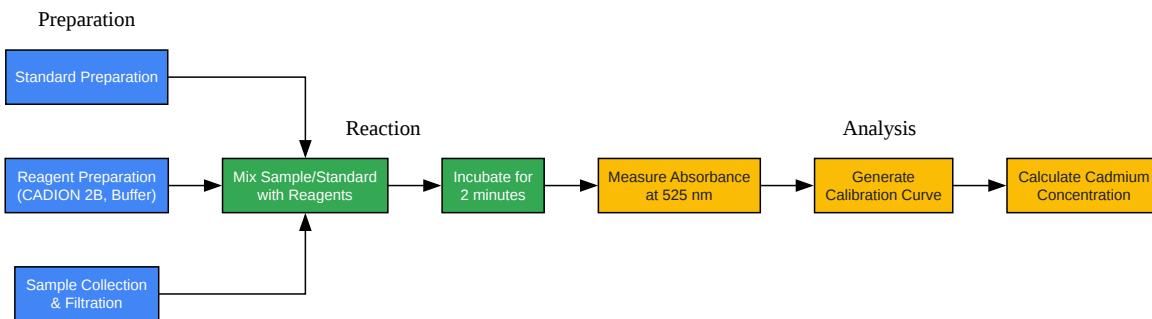
- Water samples should be collected in clean plastic or glass bottles.
- For the determination of dissolved cadmium, filter the sample through a 0.45 μm membrane filter.
- If total cadmium is to be determined, an acid digestion step is required to break down complexed and colloidal forms of cadmium.[2]
- The pH of the water sample should be between 3 and 11.[2] Adjust if necessary with dilute acid or base.

Measurement Procedure

- Blank Preparation:
 - Pipette 5 mL of deionized water into a reaction vial.[2]
 - Add 0.2 mL of the buffer/masking agent solution (equivalent to Reagenz Cd-1K).[2]
 - Add the specified amount of the second reagent component (equivalent to Cd-2K, which may contain the chromogen).[2]

- Close the vial and shake to dissolve the contents.[2]
- Sample Preparation:
 - Pipette 5 mL of the water sample into a separate reaction vial.[2]
 - Follow the same reagent addition steps as for the blank.[2]
- Reaction:
 - Allow the reaction to proceed for 2 minutes.[2]
- Spectrophotometric Measurement:
 - Set the spectrophotometer to a wavelength of 525 nm.[2]
 - Use the prepared blank to zero the instrument.[2]
 - Place the sample vial in the spectrophotometer and record the absorbance.
- Calibration Curve:
 - Prepare and measure the absorbance of the working cadmium standards using the same procedure as for the sample.
 - Plot a graph of absorbance versus cadmium concentration.
- Concentration Determination:
 - Determine the cadmium concentration in the sample by comparing its absorbance to the calibration curve.

Visualizations



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References

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- 2. lovibond.com [lovibond.com]
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